

An In-depth Technical Guide to the Synthesis of (4-Cyanophenyl)thiourea

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Compound of Interest

Compound Name: (4-Cyanophenyl)thiourea

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the synthesis of **(4-Cyanophenyl)thiourea**, a valuable building block in medicinal chemistry and materials science. The document details a reliable synthetic protocol, physical and spectroscopic characterization data, and a visual representation of the synthetic workflow.

Overview and Significance

(4-Cyanophenyl)thiourea and its derivatives are of significant interest due to their wide range of biological activities, including potential as antimicrobial and anticancer agents. The presence of the thiourea moiety allows for diverse chemical modifications and coordination with metal ions, making it a versatile scaffold in drug design and the development of novel materials. The cyano group provides a handle for further functionalization and can participate in various chemical transformations.

Synthetic Protocol

The synthesis of **(4-Cyanophenyl)thiourea** can be reliably achieved through the reaction of 4-aminobenzonitrile with a thiocyanate salt in an acidic medium. This method is advantageous due to the ready availability of starting materials and straightforward reaction conditions.

Reaction Scheme

The overall reaction is as follows:

Experimental Procedure

Materials:

- 4-Aminobenzonitrile
- Ammonium thiocyanate
- Concentrated Hydrochloric Acid
- Ethanol
- Deionized Water

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, a solution of 4-aminobenzonitrile (1 equivalent) in a 1:1 mixture of ethanol and water is prepared.
- Concentrated hydrochloric acid is added dropwise to the stirred solution until the 4-aminobenzonitrile is completely dissolved as its hydrochloride salt.
- Ammonium thiocyanate (1.1 equivalents) is then added to the solution.
- The reaction mixture is heated to reflux and maintained at this temperature for 3-4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, the mixture is cooled to room temperature and then placed in an ice bath to facilitate the precipitation of the product.
- The resulting solid is collected by vacuum filtration and washed with cold deionized water to remove any unreacted salts.
- The crude product is then recrystallized from an ethanol/water mixture to yield pure **(4-Cyanophenyl)thiourea** as a white to off-white crystalline solid.
- The purified product is dried in a vacuum oven.

Data Presentation

Physical and Chemical Properties

Property	Value
Chemical Name	(4-Cyanophenyl)thiourea
CAS Number	3460-55-7[1][2][3][4]
Molecular Formula	C ₈ H ₇ N ₃ S[1][2][3]
Molecular Weight	177.23 g/mol [1][2][3]
Appearance	White to off-white crystalline solid[1]
Melting Point	201-205 °C[5]
Solubility	Soluble in hot ethanol, sparingly soluble in cold water

Spectroscopic Data

The following is representative spectroscopic data for **(4-Cyanophenyl)thiourea**.

3.2.1. Infrared (IR) Spectroscopy

Wavenumber (cm ⁻¹)	Assignment
~3400-3200	N-H stretching (asymmetric and symmetric)
~2225	C≡N stretching[6]
~1620	N-H bending
~1540	C-N stretching
~1250	C=S stretching

3.2.2. ¹H Nuclear Magnetic Resonance (NMR) Spectroscopy (DMSO-d₆)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~9.8	Singlet	1H	NH
~7.7	Doublet	2H	Ar-H (ortho to CN)
~7.6	Doublet	2H	Ar-H (ortho to NH)
~7.5	Broad Singlet	2H	NH ₂

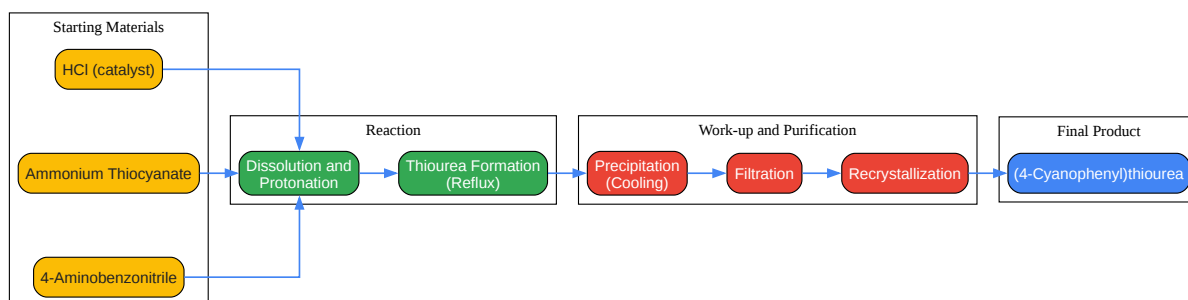
3.2.3. ¹³C Nuclear Magnetic Resonance (NMR) Spectroscopy (DMSO-d₆)

Chemical Shift (δ , ppm)	Assignment
~181	C=S
~143	Ar-C (C-NH)
~133	Ar-CH
~120	Ar-CH
~119	C \equiv N[6]
~108	Ar-C (C-CN)

Mandatory Visualization

Synthesis Workflow Diagram

The following diagram illustrates the key steps in the synthesis of **(4-Cyanophenyl)thiourea**.



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Caption: Workflow for the synthesis of **(4-Cyanophenyl)thiourea**.

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